

A Comparative Guide to the Surfactant Properties of Alkylammonium Sulphates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1-Methylhexyl)ammonium
sulphate

Cat. No.: B12349352

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Alkylammonium sulphates are a prominent class of anionic surfactants widely utilized in pharmaceutical formulations, biotechnical applications, and cleaning products. Their efficacy is intrinsically linked to their molecular structure, specifically the length of the hydrophobic alkyl chain. This guide provides an objective comparison of key surfactant properties across a homologous series of sodium alkyl sulphates, supported by experimental data, to aid in the selection of the most appropriate surfactant for a given application.

Comparison of Surfactant Properties

The performance of an alkylammonium sulphate is primarily dictated by its ability to reduce surface tension and form micelles. These characteristics are quantified by the critical micelle concentration (CMC), the surface tension at the CMC (γ_{cmc}), and the Krafft point (T_k), which defines the minimum temperature for micelle formation. As the alkyl chain length increases, the hydrophobicity of the surfactant molecule increases, leading to significant changes in these properties.

The data presented below is collated from various experimental studies. It is important to note that exact values can vary slightly depending on the experimental method, temperature, and purity of the surfactant.

Surfactant (Sodium Salt)	Alkyl Chain Length	Molar Mass (g/mol)	Critical Micelle Concentrati on (CMC) (mM at 25°C)	Surface Tension at CMC (ycmc) (mN/m at 25°C)	Krafft Point (Tk) (°C)
Sodium Octyl Sulphate	C8	232.27	130[1]	~40.0	< 0
Sodium Decyl Sulphate	C10	260.32	40.1[2]	~38.0	~8
Sodium Dodecyl Sulphate	C12	288.38	8.2[1][3][4]	33.7 - 39.0[5] [6][7][8]	18[9]
Sodium Tetradecyl Sulphate	C14	316.43	2.1[1]	~37.0	32[10]
Sodium Hexadecyl Sulphate	C16	344.48	0.45	~36.0	45

Key Observations:

- **Critical Micelle Concentration (CMC):** There is a clear and predictable inverse relationship between the length of the alkyl chain and the CMC. For every two methylene groups ($-(CH_2)_2-$) added to the chain, the CMC decreases by approximately an order of magnitude.[2] This is because longer hydrophobic chains have a stronger driving force to escape the aqueous environment and aggregate into micelles.
- **Surface Tension (ycmc):** While all the listed surfactants significantly reduce the surface tension of water (approx. 72 mN/m), the surface tension at the CMC does not change as dramatically with increasing chain length as the CMC does.
- **Krafft Point (Tk):** The Krafft point increases significantly with the length of the alkyl chain.[10] This is a critical consideration for formulations, as surfactants are only effective above their

Krafft temperature where micellization can occur.^{[11][12]} Longer-chain sulphates like sodium hexadecyl sulphate require heating to be soluble and functional.

Experimental Protocols

Detailed and reproducible experimental design is crucial for the accurate characterization of surfactant properties. Below are methodologies for determining the CMC and foam stability.

Protocol 1: Determination of Critical Micelle Concentration (CMC) by Surface Tension Measurement

This method is based on the principle that the surface tension of a surfactant solution decreases as the concentration of the surfactant increases, up until the point of micelle formation (the CMC), after which the surface tension remains relatively constant.^[1]

Apparatus:

- Digital Tensiometer (with Wilhelmy plate or Du Noüy ring)
- Precision analytical balance
- Volumetric flasks and pipettes
- Glass beakers
- Magnetic stirrer and stir bars

Procedure:

- **Stock Solution Preparation:** Prepare a concentrated stock solution of the alkylammonium sulphate in deionized water (e.g., 100 mM).
- **Serial Dilutions:** Prepare a series of dilutions from the stock solution, covering a wide concentration range both below and above the expected CMC. For example, for Sodium Dodecyl Sulphate (expected CMC ~8.2 mM), prepare solutions from 0.1 mM to 20 mM.
- **Temperature Control:** Ensure all solutions and the tensiometer measurement chamber are equilibrated to a constant temperature (e.g., 25°C ± 0.1°C), as surface tension is

temperature-dependent.

- Measurement:
 - Calibrate the tensiometer with deionized water.
 - Starting with the most dilute solution, measure the surface tension. Ensure the Wilhelmy plate or Du Noüy ring is thoroughly cleaned and dried between each measurement.
 - Record the equilibrium surface tension value for each concentration.
- Data Analysis:
 - Plot the measured surface tension (γ , in mN/m) as a function of the logarithm of the surfactant concentration ($\log C$).
 - The resulting graph will show two distinct linear regions. The first region shows a steep decline in surface tension with increasing concentration. The second region, occurring after the CMC, is a plateau where surface tension remains nearly constant.
 - The CMC is determined from the intersection point of the two extrapolated linear trendlines drawn from these regions.[\[13\]](#)

Protocol 2: Evaluation of Foam Stability by Cylinder Shake Method

This method provides a straightforward way to assess both the foamability and the stability of a surfactant solution by measuring the volume of foam generated and its decay over time.

Apparatus:

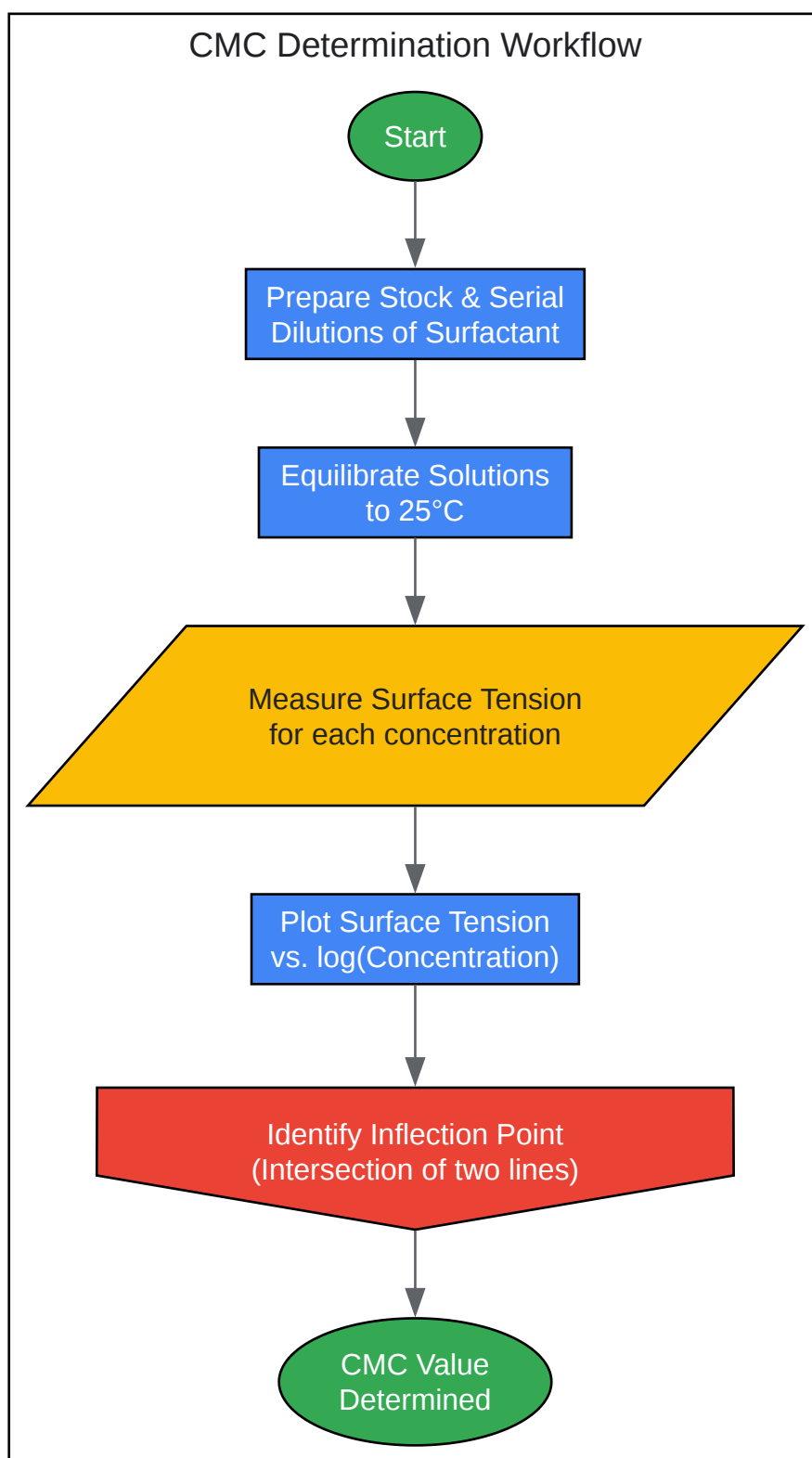
- Graduated glass cylinders with stoppers (e.g., 100 mL)
- Stopwatch
- Pipettes

Procedure:

- **Solution Preparation:** Prepare solutions of the different alkylammonium sulphates at a standardized concentration above their respective CMCs (e.g., 50 mM) in deionized water.
- **Foam Generation:**
 - Add a fixed volume (e.g., 20 mL) of the surfactant solution to a graduated cylinder.
 - Stopper the cylinder and shake it vigorously for a set period (e.g., 30 seconds) with a consistent motion and number of shakes (e.g., 60 shakes).
- **Initial Foam Volume Measurement:**
 - Immediately after shaking, place the cylinder on a level surface and start the stopwatch.
 - Record the initial volume of the foam generated (Total Volume - Liquid Volume). This value represents the foamability.
- **Foam Stability Measurement:**
 - Record the foam volume at regular intervals (e.g., 1, 2, 5, 10, and 15 minutes).
 - Foam stability can be expressed in several ways, such as the time it takes for the foam volume to reduce by half (foam half-life) or the percentage of foam volume remaining after a specific time.
- **Data Analysis:**
 - Plot the foam volume as a function of time for each surfactant.
 - Compare the initial foam volumes to assess foamability and the decay curves to compare foam stability. A slower decay indicates higher foam stability.

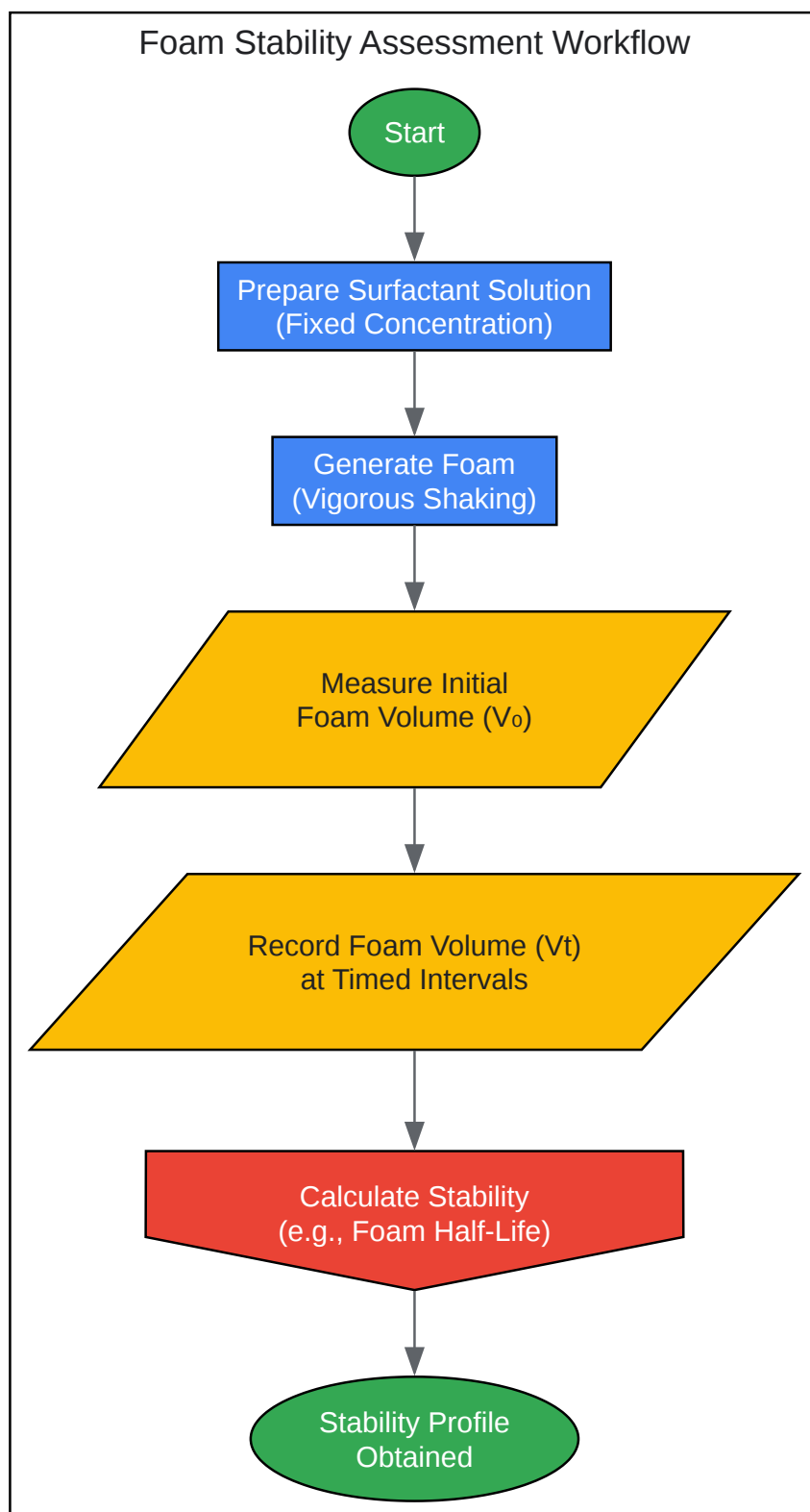
Visualized Experimental Workflows

To further clarify the methodologies, the following diagrams illustrate the logical flow of the experimental protocols.



[Click to download full resolution via product page](#)

Workflow for determining Critical Micelle Concentration (CMC).



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Critical micelle concentration - Wikipedia [en.wikipedia.org]
- 2. agilent.com [agilent.com]
- 3. Sodium dodecyl sulfate - Wikipedia [en.wikipedia.org]
- 4. arxiv.org [arxiv.org]
- 5. researchgate.net [researchgate.net]
- 6. ajer.org [ajer.org]
- 7. commons.erau.edu [commons.erau.edu]
- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
- 10. academic.oup.com [academic.oup.com]
- 11. commons.emich.edu [commons.emich.edu]
- 12. tandfonline.com [tandfonline.com]
- 13. shareok.org [shareok.org]
- To cite this document: BenchChem. [A Comparative Guide to the Surfactant Properties of Alkylammonium Sulphates]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12349352#comparing-surfactant-properties-of-different-alkylammonium-sulphates]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com